

Leptin (93-105) Human: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *Leptin (93-105), human*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the human leptin fragment (93-105), a synthetic peptide segment of the full-length leptin hormone. This document consolidates key chemical and biological properties, detailed experimental protocols, and relevant signaling pathway information to support research and development activities in metabolism, endocrinology, and related fields.

Core Properties and Data

The human leptin fragment (93-105) is a 13-amino acid peptide. While full-length leptin is a 167-residue hormone known for its central role in regulating energy homeostasis, the specific biological functions of its fragments are an area of ongoing investigation.^{[1][2]} The CAS Registry Number for this peptide is 200436-43-7.^{[3][4]}

Physicochemical Properties

Quantitative data for the human leptin fragment (93-105) are summarized below. These properties are essential for experimental design, including solvent selection and concentration calculations.

Property	Value	Source(s)
CAS Number	200436-43-7	[3]
Molecular Formula	C ₆₄ H ₁₁₀ N ₂₀ O ₂₃	
Molecular Weight	1527.7 g/mol	[1]
Amino Acid Sequence	H-Asn-Val-Ile-Gln-Ile-Ser-Asn-Asp-Leu-Glu-Asn-Leu-Arg-OH	[3]
One-Letter Sequence	NVIQISNDLENLR	[3]
Purity (Typical)	≥95% (by HPLC)	
Form	Lyophilized Powder	
Storage Conditions	-20°C	[3]

Biological Activity

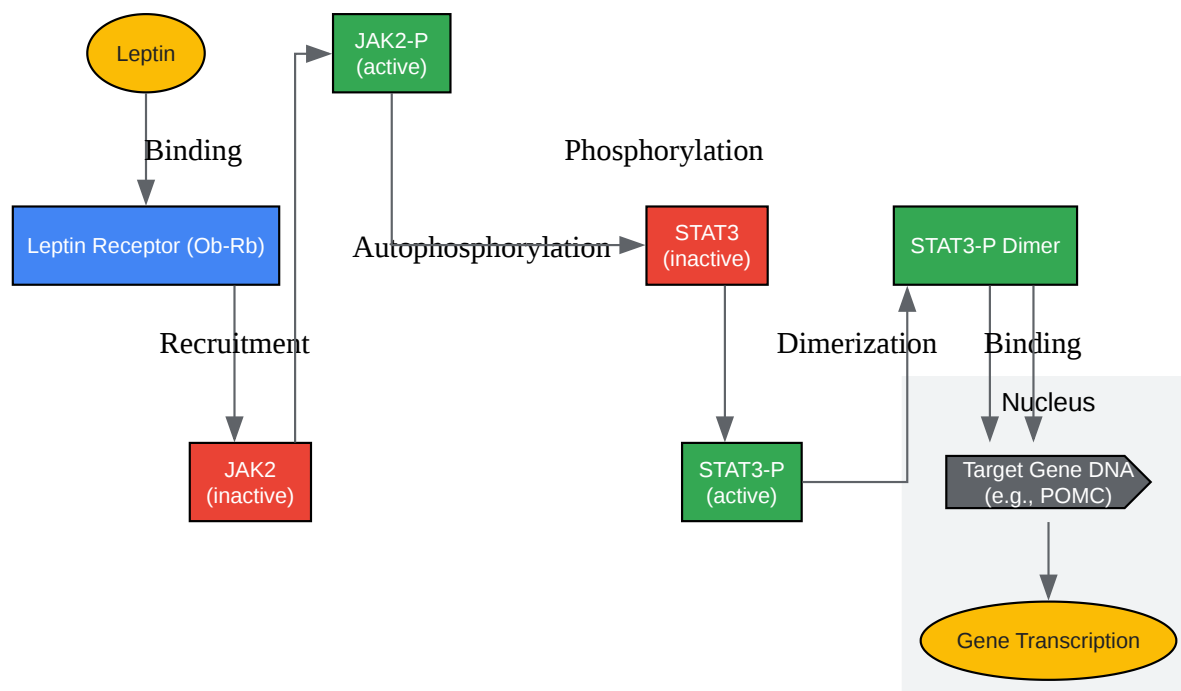
The biological role of the Leptin (93-105) fragment appears distinct from the primary anorexigenic (appetite-suppressing) activity of the full-length hormone, which has been localized primarily to the 106-140 amino acid domain.[3] Instead, studies on the (93-105) fragment have revealed specific effects on the endocrine system.

Activity	Experimental Model	Key Findings	Source(s)
Hormone Secretion	In vivo (Rat)	Subcutaneous injection increased plasma concentrations of aldosterone and corticosterone.	[5]
Insulin Secretion	In vivo (Rat)	Elicited a significant insulin antisecretagogue (insulin-inhibiting) effect.	[6]
Food Intake / Body Weight	In vivo (ob/ob Mice)	Did not demonstrate the primary activity in reducing food intake or body weight.	[3]

Signaling Pathways

Full-length leptin mediates its effects by binding to the long-form leptin receptor (Ob-Rb), a member of the type I cytokine receptor family.[7] This interaction activates several intracellular signaling cascades critical for energy homeostasis. The primary and most well-characterized of these is the Janus kinase 2/Signal Transducer and Activator of Transcription 3 (JAK2/STAT3) pathway.[8][9] Upon leptin binding, receptor-associated JAK2 is activated, leading to the phosphorylation of STAT3. Phosphorylated STAT3 then dimerizes, translocates to the nucleus, and acts as a transcription factor to regulate the expression of target genes, such as pro-opiomelanocortin (POMC).[9]

It is crucial to note that while this is the established pathway for full-length leptin, the direct interaction of the Leptin (93-105) fragment with the Ob-Rb receptor and its ability to independently activate these specific downstream pathways has not been fully characterized in the literature. One study suggested that the fragment's effects on hormone secretion may be mediated by different receptor isoforms (Ob-Ra vs. Ob-Rb).[6]



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Figure 1: Simplified JAK/STAT signaling pathway for full-length leptin.

Experimental Protocols

This section provides detailed methodologies for the synthesis and evaluation of Leptin (93-105) human.

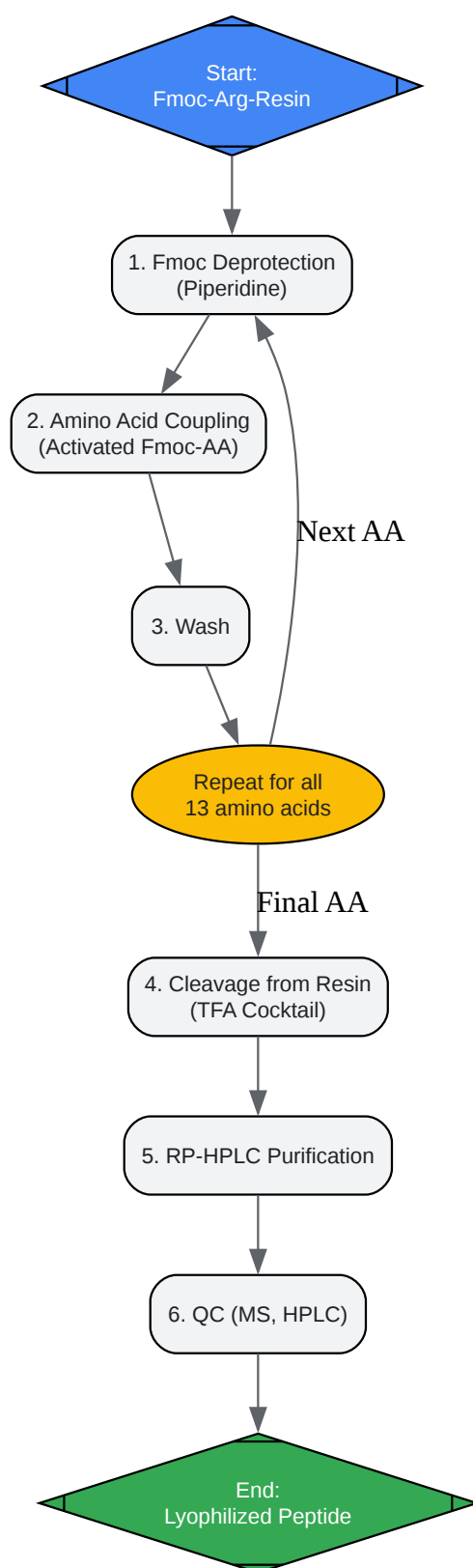
Peptide Synthesis and Purification (General Workflow)

Leptin (93-105) is produced via solid-phase peptide synthesis (SPPS), typically using Fmoc (9-fluorenylmethyloxycarbonyl) chemistry.

Methodology:

- **Resin Preparation:** An appropriate resin (e.g., Rink Amide or Wang resin pre-loaded with Arginine) is deprotected by removing the Fmoc group with a piperidine solution.

- **Amino Acid Coupling:** The next Fmoc-protected amino acid in the sequence (Leucine) is activated (e.g., with HBTU/HOBt) and coupled to the resin.
- **Capping (Optional):** Any unreacted amino groups on the resin are acetylated with acetic anhydride to prevent the formation of deletion sequences.
- **Iteration:** The deprotection and coupling steps are repeated for each amino acid in the NVIQISNDLENLR sequence.
- **Cleavage and Deprotection:** Once synthesis is complete, the peptide is cleaved from the resin, and all side-chain protecting groups are removed using a cleavage cocktail, commonly containing trifluoroacetic acid (TFA).
- **Purification:** The crude peptide is purified using reverse-phase high-performance liquid chromatography (RP-HPLC).
- **Lyophilization:** The purified peptide fractions are pooled and lyophilized to yield a stable, dry powder.
- **Quality Control:** The final product is analyzed by mass spectrometry to confirm its identity and by analytical HPLC to determine its purity (typically $\geq 95\%$).



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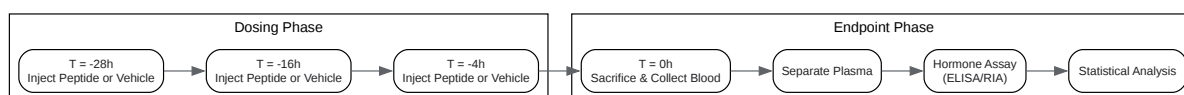
Figure 2: General workflow for solid-phase peptide synthesis of Leptin (93-105).

In Vivo Assessment of Hormonal Effects in Rats

This protocol is based on the methodology described by Malendowicz et al. to evaluate the effects of Leptin (93-105) on adrenal steroid secretion.[5]

Methodology:

- **Animal Model:** Adult male Wistar rats.
- **Peptide Preparation:** Lyophilized Leptin (93-105) is reconstituted in sterile saline (0.9% NaCl) to the desired stock concentration.
- **Dosing Regimen:** Administer the peptide via subcutaneous (s.c.) injection at a dose of 3 nmol per 100 g of body weight.
- **Injection Schedule:** Three injections are given at 28, 16, and 4 hours prior to sacrifice. A control group receives vehicle (saline) injections on the same schedule.
- **Sacrifice and Sample Collection:** Animals are sacrificed by decapitation. Trunk blood is collected into chilled tubes containing an appropriate anticoagulant (e.g., EDTA).
- **Plasma Separation:** Blood samples are immediately centrifuged at 4°C to separate the plasma.
- **Hormone Analysis:** Plasma concentrations of aldosterone and corticosterone are quantified using commercially available radioimmunoassay (RIA) or ELISA kits.
- **Data Analysis:** Hormone levels between the peptide-treated group and the vehicle control group are compared using appropriate statistical tests (e.g., Student's t-test or ANOVA).



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Figure 3: Experimental workflow for in vivo hormone assessment.

In Vitro Functional Bioassay (STAT3 Reporter)

This protocol describes a quantitative, cell-based assay to determine if a peptide can activate the leptin receptor and trigger the JAK/STAT3 signaling pathway. The methodology is adapted from a described functional assay for full-length leptin.[\[10\]](#)

Methodology:

- Cell Line: HEK-293 cells stably co-transfected with two plasmids:
 - An expression vector for the long-form human leptin receptor (Ob-Rb).
 - A reporter vector containing a STAT3-inducible promoter driving the expression of firefly luciferase.
- Cell Culture: Cells are seeded into 96-well plates and grown to confluence.
- Peptide Treatment:
 - Prepare a dilution series of Leptin (93-105) in assay medium (e.g., serum-free DMEM). Include a positive control (full-length human leptin, linear range typically 3-700 pM) and a vehicle control.
 - Replace the culture medium with the peptide dilutions and incubate for a defined period (e.g., 6-24 hours).
- Cell Lysis: Aspirate the medium and lyse the cells using a commercial luciferase lysis buffer.
- Luminometry:
 - Add a luciferase substrate solution to the cell lysate in each well.
 - Immediately measure the luminescence using a plate-reading luminometer.
- Data Analysis:
 - Plot the luminescence signal against the peptide concentration.

- Fit the data to a sigmoidal dose-response curve to determine the EC₅₀ (the concentration that elicits 50% of the maximal response). An EC₅₀ of 150 pM is reported for full-length leptin in this assay format.[10]

Conclusion

The human leptin fragment (93-105) is a well-defined synthetic peptide with established physicochemical properties. Current research indicates that its biological activity is distinct from the primary appetite-regulating function of full-length leptin. Instead, it demonstrates specific modulatory effects on the endocrine system, particularly on adrenal steroid and insulin secretion. The detailed protocols provided herein offer a robust framework for researchers to further investigate the specific mechanisms of action, receptor interactions, and potential therapeutic applications of this and other leptin-derived peptides.

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